

Proper Disposal of D-AP5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *d-AP5*

Cat. No.: *B031393*

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Ensuring laboratory safety and environmental compliance necessitates the proper disposal of all chemical waste, including the selective NMDA receptor antagonist **D-AP5** (D-2-Amino-5-phosphonovaleric acid). This guide provides detailed procedures for the safe handling and disposal of **D-AP5**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential to minimize health risks and environmental impact.

Hazard Identification and Safety Precautions

D-AP5 is classified with the following hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

The Globally Harmonized System (GHS) designates **D-AP5** with the GHS07 pictogram (exclamation mark) and the signal word "Warning". Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling **D-AP5**.

Required Personal Protective Equipment (PPE):

- Protective gloves (e.g., nitrile)
- Safety glasses with side shields or goggles

- Laboratory coat
- Use in a well-ventilated area, such as a fume hood.

Step-by-Step Disposal Procedure

This procedure applies to pure **D-AP5** powder, contaminated labware (e.g., pipette tips, tubes), and aqueous solutions.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect unused **D-AP5** powder and any materials grossly contaminated with it (e.g., weighing paper, spill cleanup materials) in a dedicated, clearly labeled hazardous waste container.
- **Aqueous Waste:** Collect all aqueous solutions containing **D-AP5** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- **Sharps Waste:** Needles, syringes, or other sharps contaminated with **D-AP5** should be disposed of in a designated sharps container.
- **Empty Containers:** "Empty" containers of **D-AP5** should be triple-rinsed with a suitable solvent (e.g., water). The rinsate must be collected as hazardous aqueous waste. After rinsing, decontaminate the container. Observe all label safeguards until the container is cleaned and destroyed.

2. Labeling Hazardous Waste:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("D-2-Amino-5-phosphonovaleric acid" or "**D-AP5**"), and the specific hazard (e.g., "Irritant"). Follow your institution's specific labeling requirements.

3. Storage of Waste:

- Store hazardous waste containers in a designated, secure area away from incompatible materials.

- Ensure containers are sealed to prevent leaks or spills.

4. Waste Disposal:

- Disposal of **D-AP5** waste must be handled by a licensed hazardous waste disposal company. Contact your institution's EHS department to arrange for pickup.
- Do not dispose of **D-AP5** down the drain or in regular trash. It is classified as slightly hazardous to water, and release into the environment should be avoided.
- Acceptable disposal methods, to be performed by licensed professionals, may include incineration in a permitted facility or burial in a licensed landfill.

Spill and Emergency Procedures

- Minor Spills (Solid):
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, gently sweep or scoop the solid material to avoid generating dust.
 - Place the spilled material into a labeled hazardous waste container.
 - Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.
- Minor Spills (Aqueous):
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Place the absorbent material into a labeled hazardous waste container.
 - Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.
- Major Spills:

- Evacuate the immediate area.
- Alert your supervisor and contact your institution's EHS department or emergency response team immediately.

Quantitative Data: D-AP5 Properties

The following table summarizes key quantitative data for **D-AP5**.

Property	Value	Reference(s)
Molecular Weight	197.13 g/mol	
Molecular Formula	C ₅ H ₁₂ NO ₅ P	
CAS Number	79055-68-8	
Solubility in Water	Up to 100 mM	
Purity	≥98%	
K _d (for NMDA receptor)	1.4 μM	

Visualized Workflow: D-AP5 Disposal

The following diagram illustrates the logical workflow for the proper disposal of **D-AP5** waste.



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References

- 1. D-AP5 | CAS 79055-68-8 | NMDA receptor antagonist [stressmarq.com]
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